

An In-Depth Technical Guide to the Tensile Strength of E235 Steel

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E235

Cat. No.: B1663354

[Get Quote](#)

This technical guide provides a comprehensive overview of the tensile properties of **E235** (1.0308) steel, a non-alloy carbon steel widely utilized in mechanical and general engineering applications. The document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of this material's mechanical behavior under tensile loading. The guide details the material's chemical composition, mechanical properties under various delivery conditions, and the standardized experimental protocols for determining these properties.

Chemical Composition of E235 Steel

The mechanical properties of **E235** steel are fundamentally influenced by its chemical composition. As a non-alloy quality steel, its primary constituents are iron and carbon, with controlled amounts of other elements. The typical chemical composition of **E235** steel, according to the EN 10305-1 standard, is presented in Table 1.^{[1][2][3][4][5]} The low carbon content contributes to its good formability and weldability, while manganese is added to improve strength and hardenability.^[5]

Table 1: Chemical Composition of **E235** Steel (EN 10305-1)

Element	Content (%)
Carbon (C)	≤ 0.17
Silicon (Si)	≤ 0.35
Manganese (Mn)	≤ 1.20
Phosphorus (P)	≤ 0.025
Sulfur (S)	≤ 0.025

Mechanical Properties of E235 Steel

The tensile properties of **E235** steel, including tensile strength, yield strength, and elongation, are significantly affected by its processing and delivery condition. The two common delivery conditions are +C (cold-drawn) and +N (normalized). The cold-drawn condition generally results in higher strength and lower ductility, while the normalized condition provides a more uniform and refined grain structure, leading to a good balance of strength and ductility.[1]

Table 2: Mechanical Properties of **E235** Steel in Different Delivery Conditions

Delivery Condition	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation A5 (%)
+C (Cold-Drawn)	≥ 480[6]	≥ 384 (approx. 0.8 x Tensile Strength)[2][6]	≥ 6[6]
+N (Normalized)	340 - 550[1]	≥ 235	≥ 22[1]
General Range	315 - 490 (depending on treatment)[3]	-	-

Experimental Protocols for Tensile Testing

The determination of the tensile properties of **E235** steel is governed by internationally recognized standards, primarily ISO 6892-1 and ASTM E8. These standards ensure the reproducibility and comparability of test results.

ISO 6892-1: Metallic materials — Tensile testing — Part 1: Method of test at room temperature

This standard specifies the method for tensile testing of metallic materials at room temperature.

[7][8] The key aspects of the procedure are as follows:

- **Test Specimen Preparation:** Specimens are machined from the material to be tested into a standardized shape, typically a "dog-bone" configuration with defined gauge length and cross-sectional area.
- **Test Setup:** The specimen is securely held in the grips of a universal testing machine. An extensometer is attached to the gauge length of the specimen to accurately measure elongation.
- **Testing Process:** A uniaxial tensile force is applied to the specimen at a controlled strain rate. The standard outlines two primary methods for controlling the test speed: Method A (strain rate control) and Method B (stress rate control).[8][9]
 - **Method A1 (Closed-Loop Strain Control):** The testing machine uses feedback from the extensometer to maintain a constant strain rate.[7][9]
 - **Method A2 (Open-Loop Strain Control):** The crosshead speed is set to achieve a target strain rate.[7][9]
- **Data Acquisition:** The applied force and the corresponding elongation of the gauge length are continuously recorded throughout the test until the specimen fractures.
- **Determination of Properties:** From the force-elongation data, a stress-strain curve is generated. Key parameters such as upper and lower yield strength (R_{eH} and R_{eL}), 0.2% proof strength ($R_{p0.2}$), tensile strength (R_m), and percentage elongation after fracture (A) are determined.[7]

ASTM E8/E8M: Standard Test Methods for Tension Testing of Metallic Materials

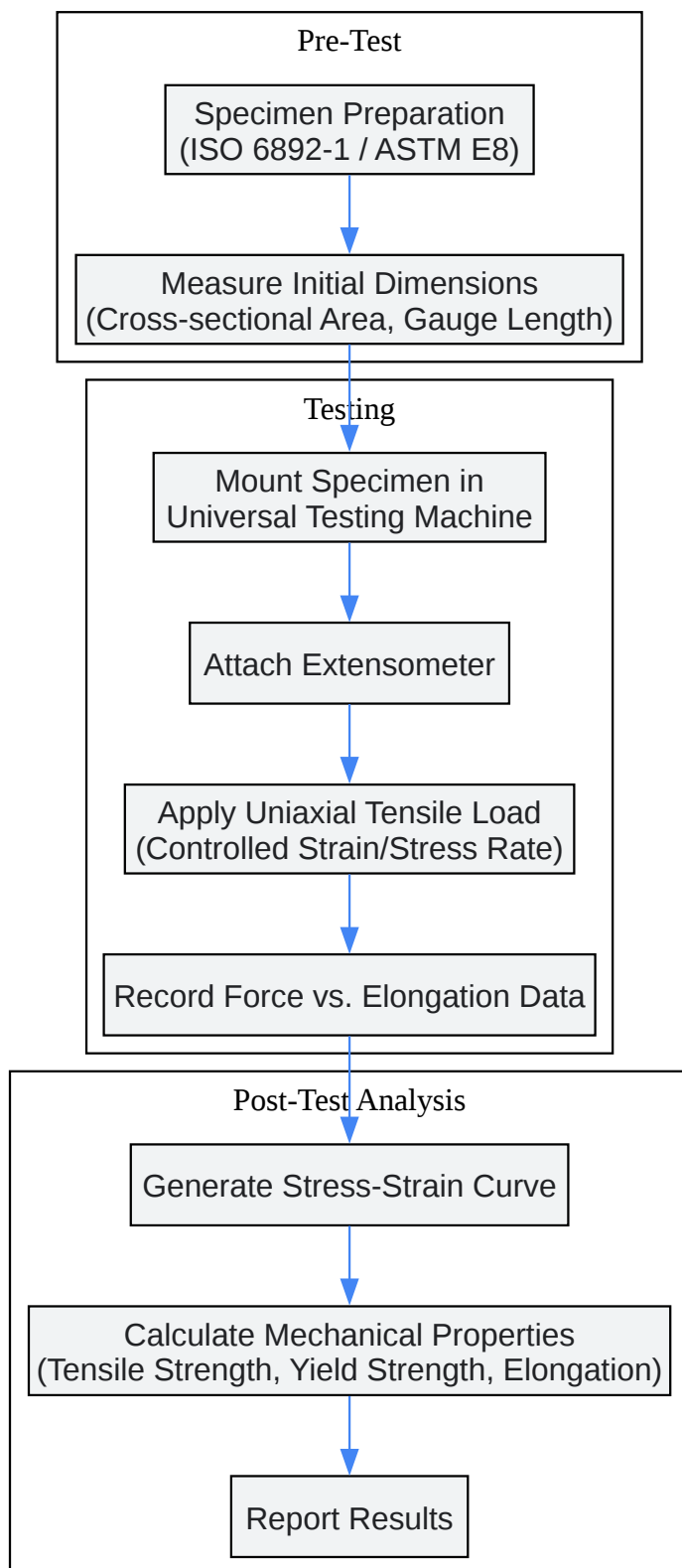
ASTM E8 is the corresponding standard in the United States and is largely harmonized with ISO 6892-1.[10][11][12] The general procedure is very similar to that of ISO 6892-1, with the

main steps being:

- **Specimen Preparation:** Test specimens are prepared according to the dimensions specified in the standard for various product forms (e.g., sheet, plate, bar, and tube).[\[10\]](#)[\[11\]](#)[\[13\]](#)
- **Equipment Calibration:** The universal testing machine and extensometer must be calibrated to ensure accuracy.[\[10\]](#)
- **Mounting the Specimen:** The specimen is carefully aligned and mounted in the grips of the testing machine to ensure that the load is applied axially.[\[10\]](#)
- **Applying Tensile Load:** The test is conducted by applying a continuous tensile load to the specimen at a specified rate.[\[10\]](#)
- **Data Recording and Analysis:** The load versus extension data is recorded and used to calculate the tensile properties, including yield strength, tensile strength, elongation, and reduction of area.[\[10\]](#)[\[14\]](#)

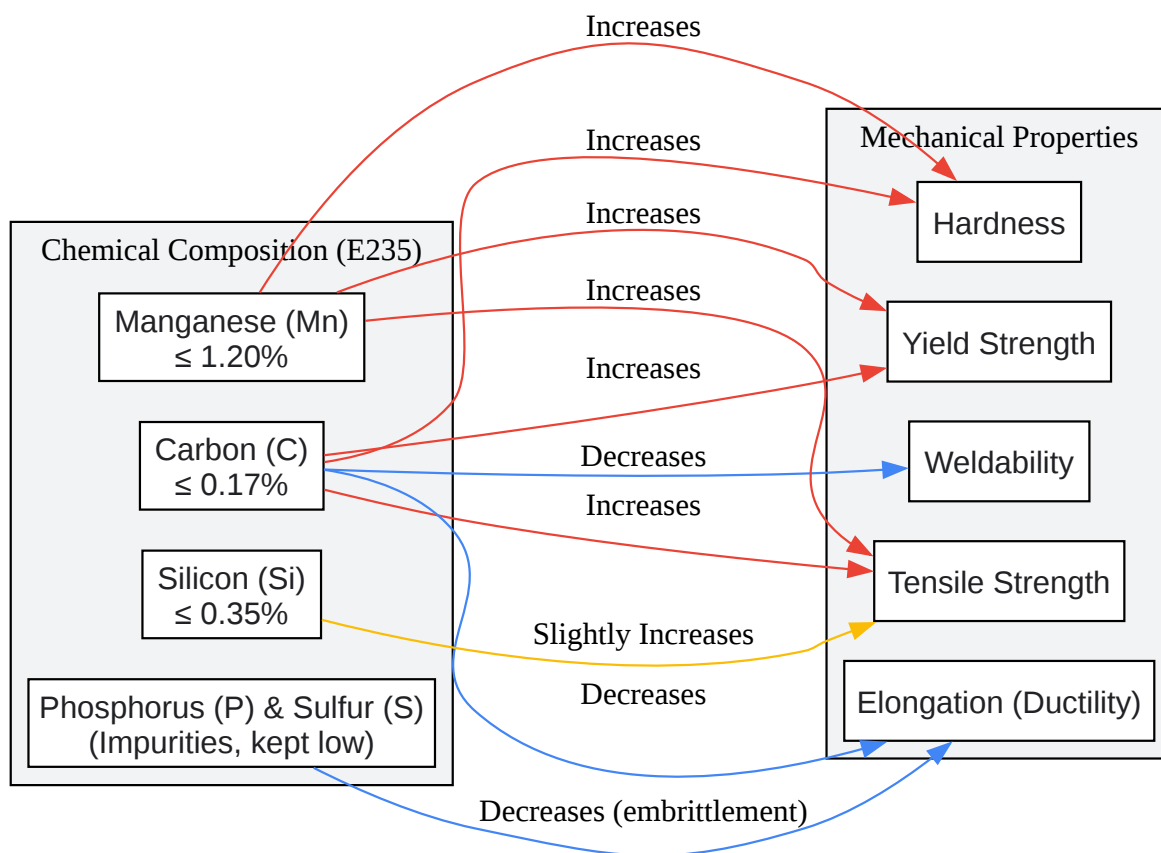
Visualizations

To further elucidate the concepts discussed, the following diagrams have been generated using the Graphviz DOT language.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the tensile properties of **E235** steel.



[Click to download full resolution via product page](#)

Caption: Influence of key alloying elements on the mechanical properties of **E235** steel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. amardeepsteel.com [amardeepsteel.com]
- 2. steelpipesfactory.com [steelpipesfactory.com]

- 3. scribd.com [scribd.com]
- 4. Carbon Steel E235 | Tubos Mecánicos [tubosmecanicos.es]
- 5. chinastainless-steel.com [chinastainless-steel.com]
- 6. Is EN 10305-1 E235+C suitable for a roll cage? - [proformancemetals.co.uk]
- 7. zwickroell.com [zwickroell.com]
- 8. regbar.com [regbar.com]
- 9. Knowledge - Mechanics - Tensile test according to ISO 6892 - Temeco [temeco.ch]
- 10. ASTM E8 | Tensile Testing Standards & Procedures - Valence [valencesurfacetech.com]
- 11. testresources.net [testresources.net]
- 12. cdn.prod.website-files.com [cdn.prod.website-files.com]
- 13. industrialphysics.com [industrialphysics.com]
- 14. ASTM E8 and E8M Tensile Testing Procedure | Frank Bacon [frankbacon.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Tensile Strength of E235 Steel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663354#understanding-the-tensile-strength-of-e235-steel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com